

Essential Safety and Operational Guide for 5-Bromo-3-isopropyl-1H-indazole

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Compound of Interest

Compound Name: **5-Bromo-3-isopropyl-1H-indazole**

Cat. No.: **B596712**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **5-Bromo-3-isopropyl-1H-indazole** (CAS No. 1276075-40-1). Adherence to these procedures is paramount for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

5-Bromo-3-isopropyl-1H-indazole is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral, Category 4)[1]
- Causes skin irritation (Skin corrosion/irritation, Category 2)[1]
- Causes eye irritation (Serious eye damage/eye irritation, Category 2B)[1]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation, Category 3)[1]

To mitigate these risks, the following personal protective equipment is mandatory when handling this compound:

PPE Category	Item	Specification
Eye Protection	Safety Glasses & Face Shield	Use equipment tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [1]
Hand Protection	Chemical-resistant Gloves	Handle with gloves that have been inspected prior to use. Use proper glove removal technique to avoid skin contact. [1]
Body Protection	Protective Suit	A complete suit protecting against chemicals is required. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. [1]
Respiratory Protection	Respirator	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. [1] In case of a spill, an appropriate respirator is necessary. [2]

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Always handle **5-Bromo-3-isopropyl-1H-indazole** within a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- Ensure appropriate exhaust ventilation is available where dust may be formed.[\[1\]](#)

- An eyewash station and safety shower must be readily accessible.[[2](#)]

Handling Procedures:

- Avoid all contact with skin and eyes.[[1](#)]
- Prevent the formation of dust and aerosols.[[1](#)]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[[1](#)]
- Wash hands thoroughly before breaks and at the end of the workday.[[1](#)]
- Contaminated gloves should be disposed of in accordance with applicable laws and good laboratory practices.[[1](#)]

Storage:

- Store in a cool, dry, and well-ventilated area.[[2](#)]
- Keep containers tightly closed in a dry place.[[1](#)][[2](#)]
- Recommended storage is at room temperature.[[1](#)]

Emergency Procedures

Emergency	First Aid Measures
If Inhaled	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
In Case of Skin Contact	Wash off with soap and plenty of water. Consult a physician.[1]
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician.[1]
If Swallowed	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1]
In Case of Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media. Wear a self-contained breathing apparatus for firefighting if necessary.[1]
Accidental Release	Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.[1] For spills, wear an appropriate respirator, impervious boots, and heavy rubber gloves.[2]

Disposal Plan

As a halogenated organic compound, **5-Bromo-3-isopropyl-1H-indazole** requires disposal as hazardous waste.

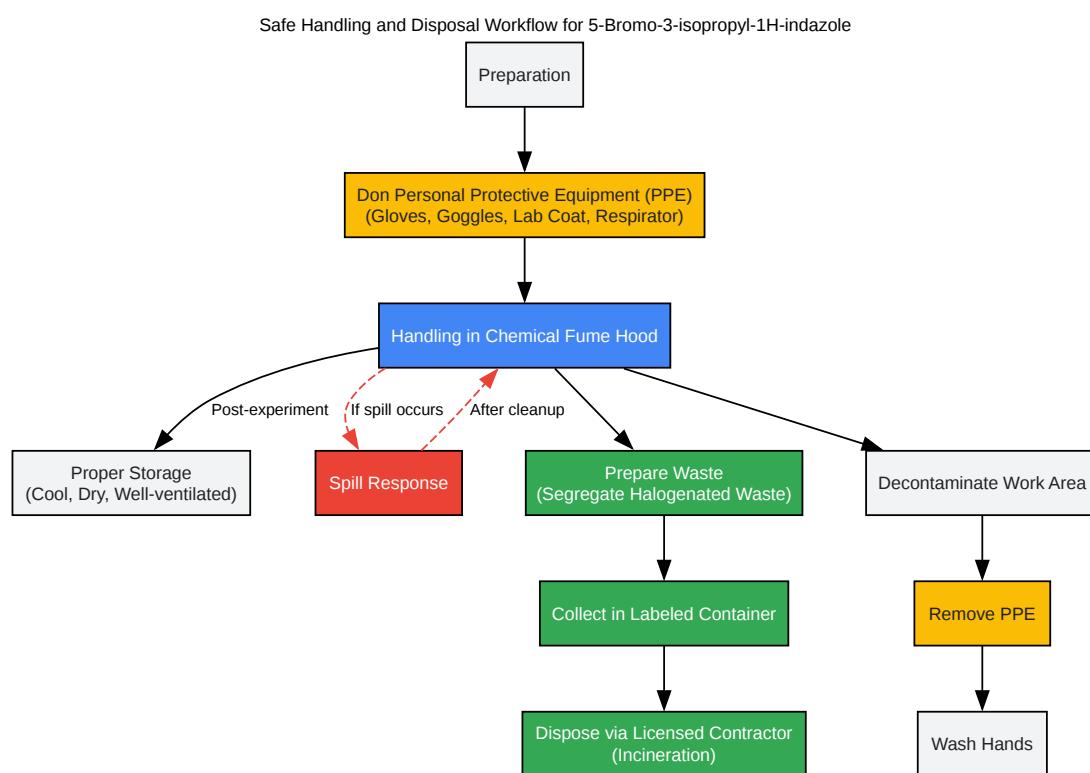
Waste Collection:

- Collect waste material in a designated, properly labeled, and sealed container for hazardous chemical waste.
- Contaminated materials, such as gloves and weighing paper, should also be disposed of as hazardous waste.

Disposal Method:

- The recommended method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **5-Bromo-3-isopropyl-1H-indazole**.

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